

Foreword: A Molecule-Centric Approach to Spectroscopic Analysis

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Compound of Interest

Compound Name: 4-[(2-Methyl-3-furoyl)amino]benzoic acid

CAS No.: 314746-09-3

Cat. No.: B1619795

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Welcome, researchers, scientists, and drug development professionals. This guide deviates from a conventional data sheet format. Instead, it offers a comprehensive, interpretive journey into the spectroscopic identity of **4-[(2-Methyl-3-furoyl)amino]benzoic acid**. As a Senior Application Scientist, my objective is not merely to present data, but to illuminate the logic behind its acquisition and interpretation. We will explore how each peak and signal in the NMR, IR, and Mass Spectra contributes to the structural narrative of this molecule. This document is designed to be a self-validating system, where the principles of spectroscopy and the data converge to build an unshakeable structural confirmation.

The molecule in question, a derivative of 4-aminobenzoic acid, presents an interesting case study. It combines a familiar para-substituted benzene ring with a less common 2-methyl-3-furoyl moiety. This structure requires a careful and methodical approach to assign every signal and understand the electronic interplay between its constituent parts.

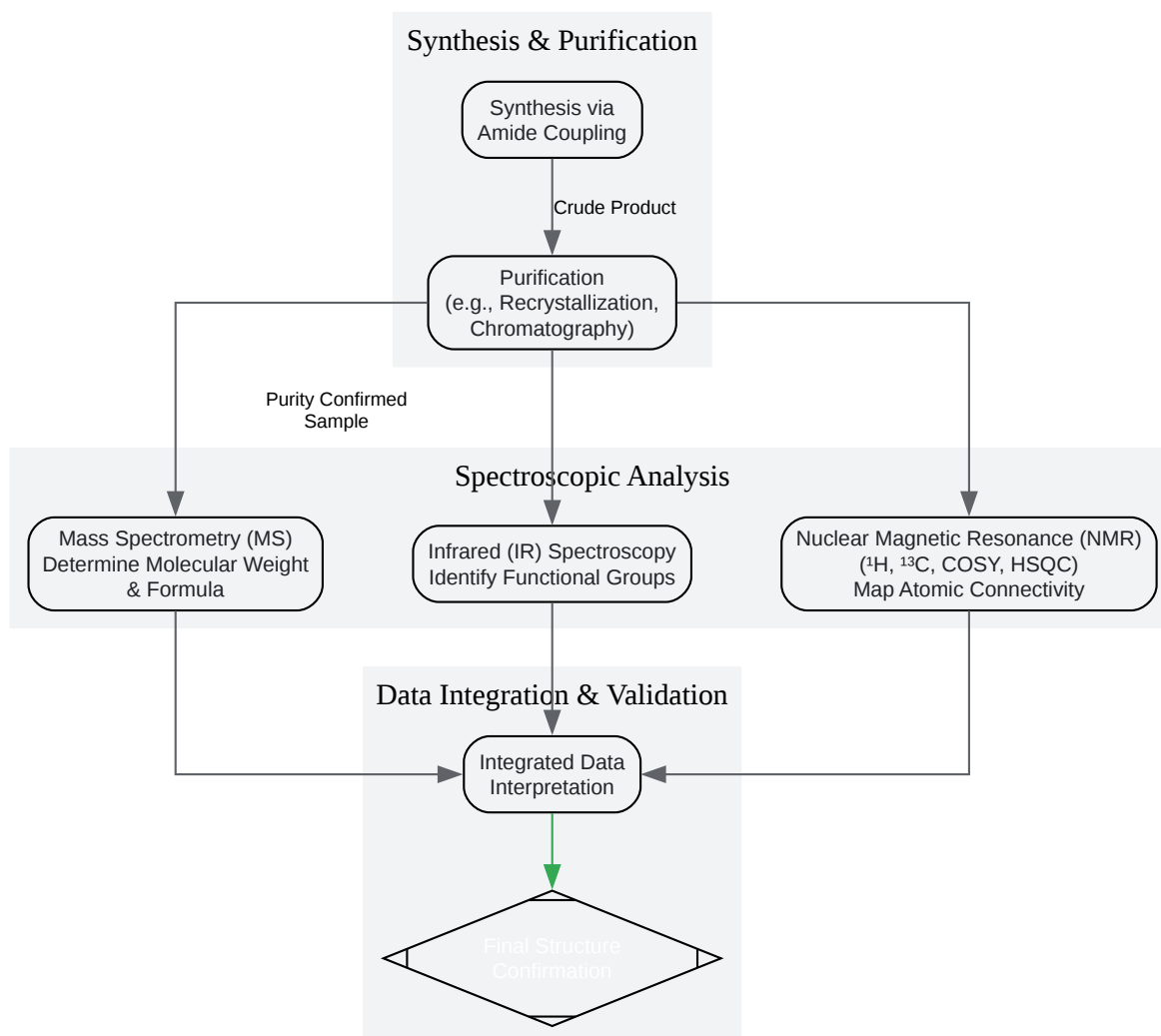
Molecular Structure and Analytical Workflow

Before delving into the spectra, it is crucial to visualize the molecule and outline our analytical strategy. The systematic approach ensures that data from orthogonal techniques (NMR, IR, MS) are used to corroborate a single, consistent structure.

Molecular Structure:

- IUPAC Name: **4-[(2-Methyl-3-furoyl)amino]benzoic acid**
- Molecular Formula: $C_{13}H_{11}NO_4$
- Molecular Weight: 245.23 g/mol

Our analytical workflow is designed for comprehensive structural elucidation, from establishing the molecular framework to pinpointing the connectivity of each atom.



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Caption: A typical workflow for the synthesis and spectroscopic validation of an organic compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Structural Blueprint

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule. For a compound of this complexity, both ^1H and ^{13}C NMR are indispensable.

Experimental Protocol: NMR Data Acquisition

A self-validating protocol ensures reproducibility and accuracy.

- **Sample Preparation:** Dissolve ~10-15 mg of high-purity **4-[(2-Methyl-3-furoyl)amino]benzoic acid** in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). The choice of DMSO-d_6 is critical as it effectively solubilizes the carboxylic acid and amide protons, which might otherwise undergo rapid exchange and be unobservable in solvents like D_2O .
- **Internal Standard:** Tetramethylsilane (TMS) is used as the internal standard, with its signal set to 0.00 ppm.^[1]
- **Instrumentation:** Data should be acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher) to ensure adequate signal dispersion, especially in the aromatic region.^[2]
- **^1H NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Key parameters include a 30-degree pulse angle and a relaxation delay of at least 2 seconds.
- **^{13}C NMR Acquisition:** Due to the lower natural abundance of ^{13}C , a greater number of scans is required. Proton decoupling is used to simplify the spectrum to singlets for each unique carbon.

Predicted ^1H NMR Spectrum (400 MHz, DMSO-d_6)

The predicted proton NMR spectrum reveals distinct signals for each part of the molecule.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale & Commentary
~12.9	Broad Singlet	1H	H-O (Carboxylic Acid)	Carboxylic acid protons are highly deshielded and often appear as a broad signal due to hydrogen bonding. Its presence is a key indicator of the free acid form.
~10.4	Singlet	1H	N-H (Amide)	The amide proton is also deshielded and its chemical shift can be concentration-dependent. It typically appears as a sharp singlet in DMSO.
~7.95	Doublet ($J \approx 8.8$ Hz)	2H	H-c, H-e (Benzoic Acid)	These protons are ortho to the electron-withdrawing carboxylic acid group and are thus the most deshielded protons on the benzene ring. They appear as a doublet due to

				coupling with H-d.
~7.80	Doublet (J ≈ 8.8 Hz)	2H	H-d (Benzoic Acid)	These protons are ortho to the electron-donating amide group. They couple with H-c and H-e, resulting in a doublet.
~7.70	Doublet (J ≈ 2.0 Hz)	1H	H-g (Furan)	The proton on C5 of the furan ring is coupled to the proton on C4, resulting in a doublet. Furan protons typically appear in the aromatic region.
~6.65	Doublet (J ≈ 2.0 Hz)	1H	H-h (Furan)	The proton on C4 of the furan ring couples with the proton on C5.
~2.50	Singlet	3H	CH ₃ (Methyl)	The methyl group protons are attached to the furan ring and appear as a singlet as there are no adjacent protons to couple with.

Note: J = coupling constant in Hertz (Hz).

Predicted ^{13}C NMR Spectrum (100 MHz, DMSO- d_6)

The ^{13}C NMR spectrum confirms the carbon skeleton of the molecule. The chemical shifts are influenced by the electronegativity of neighboring atoms and the overall electronic environment.

[3][4]

Chemical Shift (δ , ppm)	Carbon Assignment	Rationale & Commentary
~167.0	C=O (Carboxylic Acid)	The carbonyl carbon of the carboxylic acid is highly deshielded due to the two adjacent oxygen atoms.[3]
~162.5	C=O (Amide)	The amide carbonyl carbon is also deshielded, but typically appears slightly upfield compared to the carboxylic acid carbonyl.
~145.0	C-f (Furan)	The carbon atom of the furan ring bearing the methyl group.
~143.5	C-b (Benzoic Acid)	The quaternary carbon attached to the amide nitrogen. Its chemical shift is influenced by the nitrogen atom.
~141.0	C-i (Furan)	The C5 carbon of the furan ring.
~130.5	C-c, C-e (Benzoic Acid)	The carbons ortho to the carboxylic acid group.
~126.0	C-a (Benzoic Acid)	The quaternary carbon attached to the carboxylic acid group.
~119.0	C-d (Benzoic Acid)	The carbons ortho to the amide group.
~115.0	C-j (Furan)	The quaternary carbon of the furan ring attached to the carbonyl group.
~112.0	C-h (Furan)	The C4 carbon of the furan ring.

~14.0

CH₃ (Methyl)

The methyl carbon is in the aliphatic region, appearing significantly upfield.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency.[5]

Experimental Protocol: IR Data Acquisition

- **Sample Preparation:** For a solid sample, the Attenuated Total Reflectance (ATR) technique is ideal. A small amount of the solid sample is placed directly on the ATR crystal. Alternatively, a KBr pellet can be prepared.
- **Data Acquisition:** An FTIR spectrometer is used to record the spectrum, typically in the range of 4000-400 cm⁻¹. A background spectrum is recorded first and automatically subtracted from the sample spectrum.

Predicted Characteristic IR Absorptions

The IR spectrum of **4-[(2-Methyl-3-furoyl)amino]benzoic acid** is expected to show a combination of absorptions from the carboxylic acid, amide, and aromatic moieties.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Commentary
3300 - 2500 (broad)	O-H stretch	Carboxylic Acid	This very broad absorption is a hallmark of a hydrogen-bonded carboxylic acid and often overlaps with C-H stretching frequencies. ^[6]
~3300 (sharp/medium)	N-H stretch	Secondary Amide	This absorption for the amide N-H bond is typically sharper than the O-H stretch.
3100 - 3000	C-H stretch	Aromatic (Ar-H)	Stretching vibrations for C-H bonds on the benzene and furan rings.
~1690	C=O stretch	Carboxylic Acid	The carbonyl stretch of the carboxylic acid dimer is a very strong and sharp absorption.
~1665	C=O stretch (Amide I)	Amide	This is a characteristic and strong absorption for the amide carbonyl.
~1600, ~1500	C=C stretch	Aromatic Ring	These absorptions arise from the stretching vibrations within the benzene ring.
~1540	N-H bend (Amide II)	Amide	This band results from a combination of N-H bending and C-N

stretching and is characteristic of secondary amides.

~1250

C-O stretch

Carboxylic Acid

Stretching vibration of the C-O single bond in the carboxylic acid.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight and, through fragmentation patterns, further corroborates the proposed structure.

Experimental Protocol: MS Data Acquisition

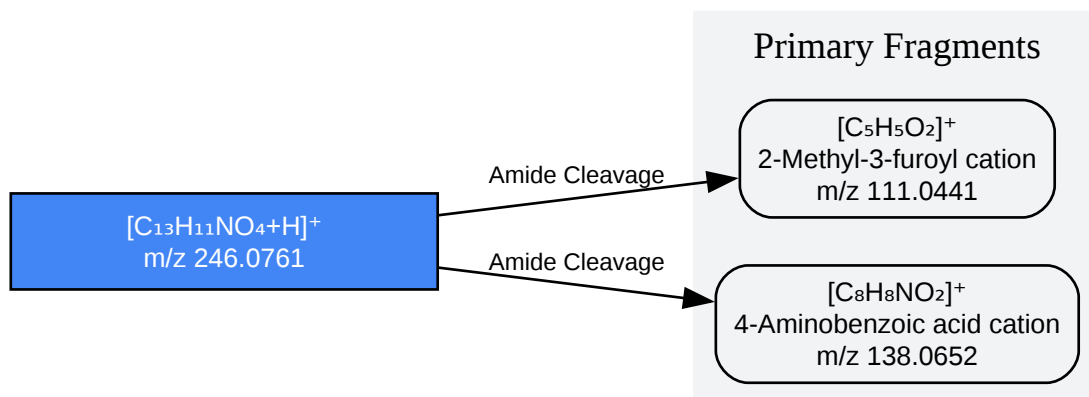
- **Ionization Method:** Electrospray ionization (ESI) is a suitable soft ionization technique for this molecule, which can be readily ionized in either positive or negative mode.
- **Mass Analyzer:** A high-resolution mass spectrometer (HRMS) such as a Time-of-Flight (TOF) or Orbitrap analyzer is used to determine the accurate mass to four or more decimal places, allowing for the unambiguous determination of the molecular formula.
- **Fragmentation:** Tandem mass spectrometry (MS/MS) can be performed by isolating the molecular ion and subjecting it to collision-induced dissociation (CID) to observe characteristic fragment ions.

Predicted Mass Spectrum Data (ESI-HRMS)

- **Molecular Formula:** C₁₃H₁₁NO₄
- **Calculated Exact Mass:** 245.0688
- **Expected Ion Peaks:**
 - [M+H]⁺ (Positive Mode): m/z 246.0761
 - [M-H]⁻ (Negative Mode): m/z 244.0615

Predicted Fragmentation Pattern:

The most likely fragmentation pathway involves the cleavage of the amide bond, which is often the weakest bond in the structure. This would lead to two major fragment ions.



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Caption: Predicted fragmentation of the parent ion in positive-mode ESI-MS/MS.

Conclusion: A Cohesive Spectroscopic Portrait

The collective evidence from NMR, IR, and Mass Spectrometry provides a robust and internally consistent confirmation of the structure of **4-[(2-Methyl-3-furoyl)amino]benzoic acid**. The 1H and ^{13}C NMR spectra precisely map the proton and carbon environments, IR spectroscopy confirms the presence of all key functional groups (carboxylic acid, amide, aromatic rings), and high-resolution mass spectrometry validates the molecular formula and reveals predictable fragmentation patterns. This multi-faceted approach exemplifies a rigorous standard for structural elucidation in chemical research and drug development.

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